

Industrial Applications of 1-Methoxyheptane: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxyheptane

Cat. No.: B13389018

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Abstract

1-Methoxyheptane (CAS No. 629-32-3), also known as methyl heptyl ether, is a versatile aliphatic ether with emerging applications across several industrial sectors. Its properties as a solvent and a fragrance ingredient make it a compound of interest. This document provides a comprehensive overview of the industrial uses of **1-methoxyheptane**, with a focus on its applications in chemical synthesis, and as a potential, more environmentally friendly solvent. Detailed protocols for its synthesis and potential applications are provided to facilitate further research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **1-methoxyheptane** is presented in Table 1. These properties are crucial for understanding its behavior as a solvent and its suitability for various industrial applications.

Table 1: Physicochemical Properties of **1-Methoxyheptane**

| Property | Value | Reference |
|--|----------------------------------|-----------|
| Molecular Formula | C ₈ H ₁₈ O | [1] |
| Molecular Weight | 130.23 g/mol | [1] |
| CAS Number | 629-32-3 | [1] |
| Appearance | Colorless oily liquid | [2] |
| Boiling Point | 150.5 °C at 760 mmHg | [3] |
| Melting Point | -94 °C (estimated) | [3] |
| Density | 0.78 g/cm ³ | [3] |
| Refractive Index | 1.404 | [3] |
| Flash Point | 35.8 °C | [3] |
| Vapor Pressure | 4.87 mmHg at 25 °C | [3] |
| LogP (Octanol-Water Partition Coefficient) | 2.60320 | [3] |
| Hydrogen Bond Donor Count | 0 | [3] |
| Hydrogen Bond Acceptor Count | 1 | [3] |

Industrial Applications

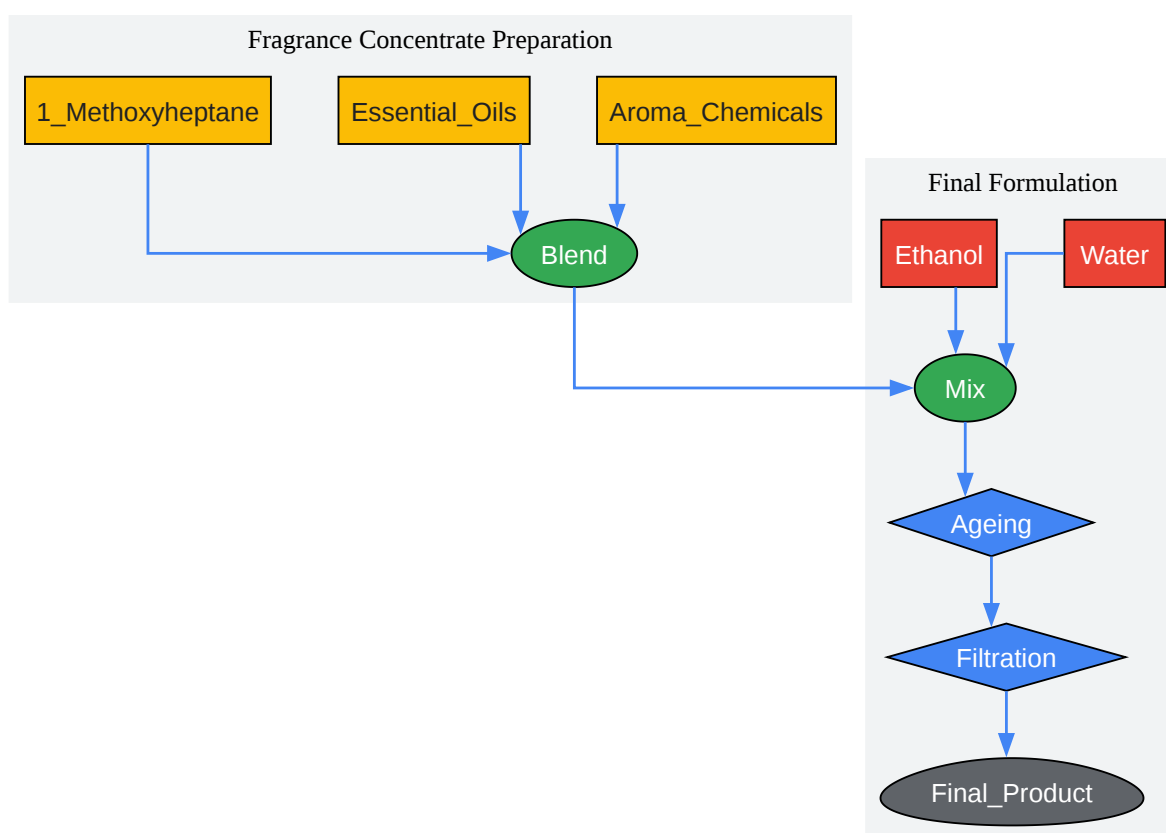
The primary industrial applications of **1-methoxyheptane** are in the fragrance industry and as a solvent in various chemical processes.

Fragrance and Perfumery

1-Methoxyheptane is utilized as a fragrance ingredient, often to impart a fresh, green note to perfumes.[2] It is particularly effective in the top notes of herbal and green floral scents and blends well with lavender and other aromatic compounds.[2] Its stability in basic media makes it suitable for use in soaps and powders.[2]

Application Note: Formulation in a Model Eau de Toilette

While specific commercial formulations are proprietary, a model formulation can be conceptualized. **1-Methoxyheptane** could be incorporated at a low percentage (e.g., 0.1-1.5% by weight) in an eau de toilette formulation to provide a lifting, green top note. It would be blended with other essential oils and aroma chemicals, such as linalool, geraniol, and citrus oils, in a hydroalcoholic base. The logical workflow for such a formulation is depicted below.



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Caption: Workflow for fragrance formulation.

Solvent Applications and "Green" Chemistry Potential

1-Methoxyheptane's properties suggest its potential as a solvent in organic synthesis and industrial applications. Ethers are known to be relatively stable and can be good solvents for a range of nonpolar and moderately polar compounds. The growing emphasis on "green chemistry" encourages the replacement of hazardous solvents with more environmentally benign alternatives. While specific studies on **1-methoxyheptane** as a green solvent are limited, its structural similarity to other ethers that are being explored as greener alternatives, such as 2-methyltetrahydrofuran (2-MeTHF), suggests it could be a candidate for further investigation.[4]

Application Note: Potential Use in Grignard Reactions

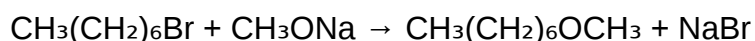
Grignard reactions are typically carried out in ethereal solvents like diethyl ether or tetrahydrofuran (THF), which are effective at solvating the Grignard reagent.[5] **1-Methoxyheptane**, as an ether, could potentially serve as a solvent for Grignard reactions. Its higher boiling point compared to diethyl ether may be advantageous for reactions requiring higher temperatures. However, its efficacy would need to be experimentally validated. A key consideration would be its ability to dissolve the Grignard reagent and the substrate, and its inertness under the reaction conditions.

Experimental Protocols

Synthesis of 1-Methoxyheptane via Williamson Ether Synthesis

The Williamson ether synthesis is a common and effective method for preparing ethers. This protocol is an adaptation of the general Williamson ether synthesis for the preparation of **1-methoxyheptane** from 1-bromoheptane and sodium methoxide.

Reaction Scheme:



Materials:

- 1-Bromoheptane

- Sodium methoxide
- Anhydrous methanol
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve sodium methoxide (1.1 equivalents) in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Alkyl Halide:** To the stirred solution, add 1-bromoheptane (1.0 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the methanol under reduced pressure using a rotary evaporator.

- **Extraction:** To the residue, add anhydrous diethyl ether and a saturated aqueous ammonium chloride solution. Transfer the mixture to a separatory funnel and separate the layers. Extract the aqueous layer with diethyl ether (2 x 50 mL).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **1-methoxyheptane**.
- **Purification:** Purify the crude product by fractional distillation to yield pure **1-methoxyheptane**.



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Caption: Williamson ether synthesis workflow.

Safety, Handling, and Storage

1-Methoxyheptane is a flammable liquid and should be handled with appropriate safety precautions. Use in a well-ventilated area and away from ignition sources. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Store in a tightly sealed container in a cool, dry, and well-ventilated place.

Future Outlook

The industrial utility of **1-methoxyheptane** is still being explored. Further research into its performance as a solvent in a wider range of organic reactions, particularly in the context of pharmaceutical synthesis, is warranted. Its potential as a "green" solvent alternative to more hazardous chemicals could be a significant area of investigation, requiring detailed studies on its environmental fate and toxicology. As the demand for novel fragrance ingredients and more sustainable chemical processes grows, **1-methoxyheptane** may find broader application in the chemical industry.

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